

An In-Depth Technical Guide to the Toxicology of Dimethyl Phosphonates

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2,5-Dichlorophenyl)phosphonic acid dimethyl ester

CAS No.: 115393-14-1

Cat. No.: B182288

[Get Quote](#)

Disclaimer: This guide addresses the toxicological profile of simple dimethyl phosphonates, primarily focusing on Dimethyl Hydrogen Phosphite (DMHP), also known as Dimethyl Phosphonate, due to the absence of specific toxicological data for Dimethyl (2,5-dichlorophenyl)phosphonate in the available scientific literature. The data herein, derived from surrogate molecules DMHP and Dimethyl Methylphosphonate (DMMP), serve to provide a foundational understanding of the potential hazards associated with this class of organophosphorus compounds.

Introduction: A Class-Based Toxicological Assessment

The study of organophosphonate toxicity is critical due to their widespread use as flame retardants, pesticides, and chemical intermediates.^[1] While a comprehensive toxicological profile for the specific molecule, dimethyl (2,5-dichlorophenyl)phosphonate, is not publicly available, an analysis of structurally related compounds provides essential insights for hazard identification and risk assessment. This guide synthesizes the extensive data available for

Dimethyl Hydrogen Phosphite (DMHP) and its close analog, Dimethyl Methylphosphonate (DMMP), to construct a robust toxicological profile.

This document is intended for researchers, toxicologists, and drug development professionals, providing a detailed examination of the toxicokinetics, acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects associated with dimethyl phosphonates. By explaining the causality behind the standard testing protocols, this guide aims to offer not just data, but a deeper understanding of the toxicological evaluation process itself.

Physicochemical Properties

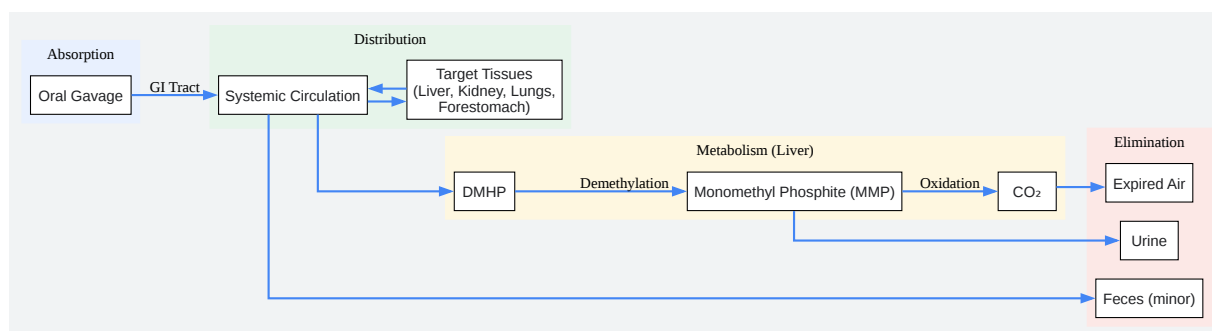
Understanding the physicochemical properties of a compound is fundamental to predicting its environmental fate, bioavailability, and toxicokinetic behavior. The properties of DMHP suggest a high degree of water solubility and low potential for bioaccumulation (log K_{ow} of -1.2).[2]

Property	Value	Source
CAS Number	868-85-9	[3]
Molecular Formula	C ₂ H ₇ O ₃ P	[3]
Appearance	Colorless liquid with a mild odor	[2]
Boiling Point	170-171 °C	[4]
Melting Point	< -60 °C	[2]
Density	1.2 g/mL at 25 °C	[4]
Vapor Pressure	1.35 hPa at 20 °C	[2]
Water Solubility	> 100 g/L at 19.5 °C	[2]
Log K_{ow}	-1.2 (calculated)	[2]

Toxicokinetics: Absorption, Distribution, Metabolism, and Elimination (ADME)

The toxicokinetics of DMHP in rodents indicate rapid and nearly complete absorption from the gastrointestinal tract following oral administration. Once absorbed, the compound is widely distributed throughout the body, with the highest concentrations observed in the liver, kidneys, spleen, lungs, and forestomach. The lowest concentrations are typically found in the brain, muscle, and adipose tissue.

The primary metabolic pathway for DMHP is demethylation to monomethyl hydrogen phosphite (MMP), followed by further oxidation to carbon dioxide. Elimination occurs predominantly through expired air (as CO₂) and urine. This metabolic and elimination pattern is consistent across different doses and is similar in both rats and mice, though metabolism and elimination are generally more rapid in mice.[5]



[Click to download full resolution via product page](#)

Fig. 1: ADME Pathway for Dimethyl Hydrogen Phosphite (DMHP).

Acute Toxicity Assessment

Acute toxicity studies are designed to determine the adverse health effects that may occur within a short period after exposure to a single high dose of a substance.[1] For DMHP, the

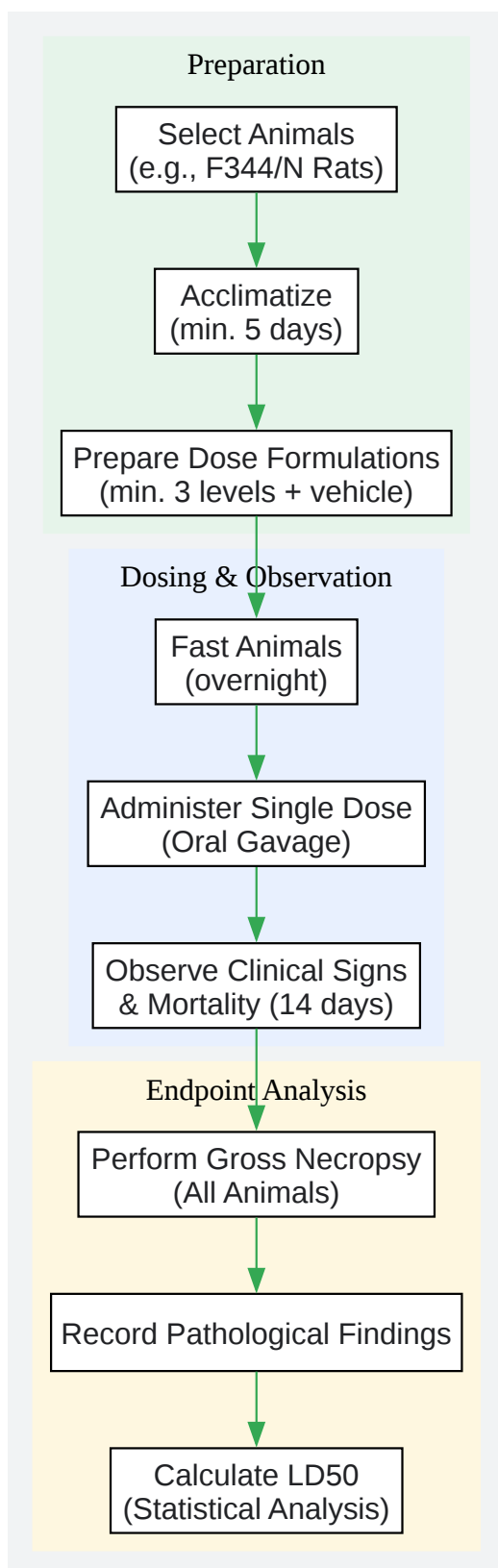
median lethal dose (LD₅₀) has been established in rodents through oral gavage studies.

Species	Sex	Route	LD ₅₀ (mg/kg)	Source
Rat	Male	Oral	3,283	[6]
Rat	Female	Oral	3,040	[6]

Experimental Protocol: Acute Oral Toxicity (Based on OECD Guideline 401)

The causality behind this experimental design is to establish a dose-response relationship for lethality. Although now deleted and replaced by alternative methods that use fewer animals (e.g., OECD 420, 423, 425), the historical data for DMHP was generated under protocols similar to the former OECD Guideline 401.[7][8] The protocol serves as a self-validating system by including multiple dose groups and a control, allowing for the statistical derivation of an LD₅₀ value.

- **Animal Selection:** Healthy, young adult rats (e.g., F344/N strain), approximately 8-12 weeks old, are selected. Animals are acclimatized to laboratory conditions for at least 5 days.
- **Dose Formulation:** The test substance (DMHP) is prepared in a suitable vehicle, such as corn oil or water.
- **Administration:** Animals are fasted overnight prior to dosing. A single dose of the substance is administered by oral gavage. At least 3-4 dose levels are used, chosen to span a range expected to cause 0% to 100% mortality. A control group receives the vehicle only.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in behavior, breathing, motor activity), and body weight changes for at least 14 days.
- **Necropsy:** All animals (including those that die during the study and those euthanized at termination) undergo a gross necropsy to identify any pathological changes in major organs and tissues.
- **Data Analysis:** The LD₅₀ value and its 95% confidence interval are calculated using appropriate statistical methods (e.g., probit analysis).



[Click to download full resolution via product page](#)

Fig. 2: Workflow for an Acute Oral Toxicity Study (OECD 401).

Genotoxicity

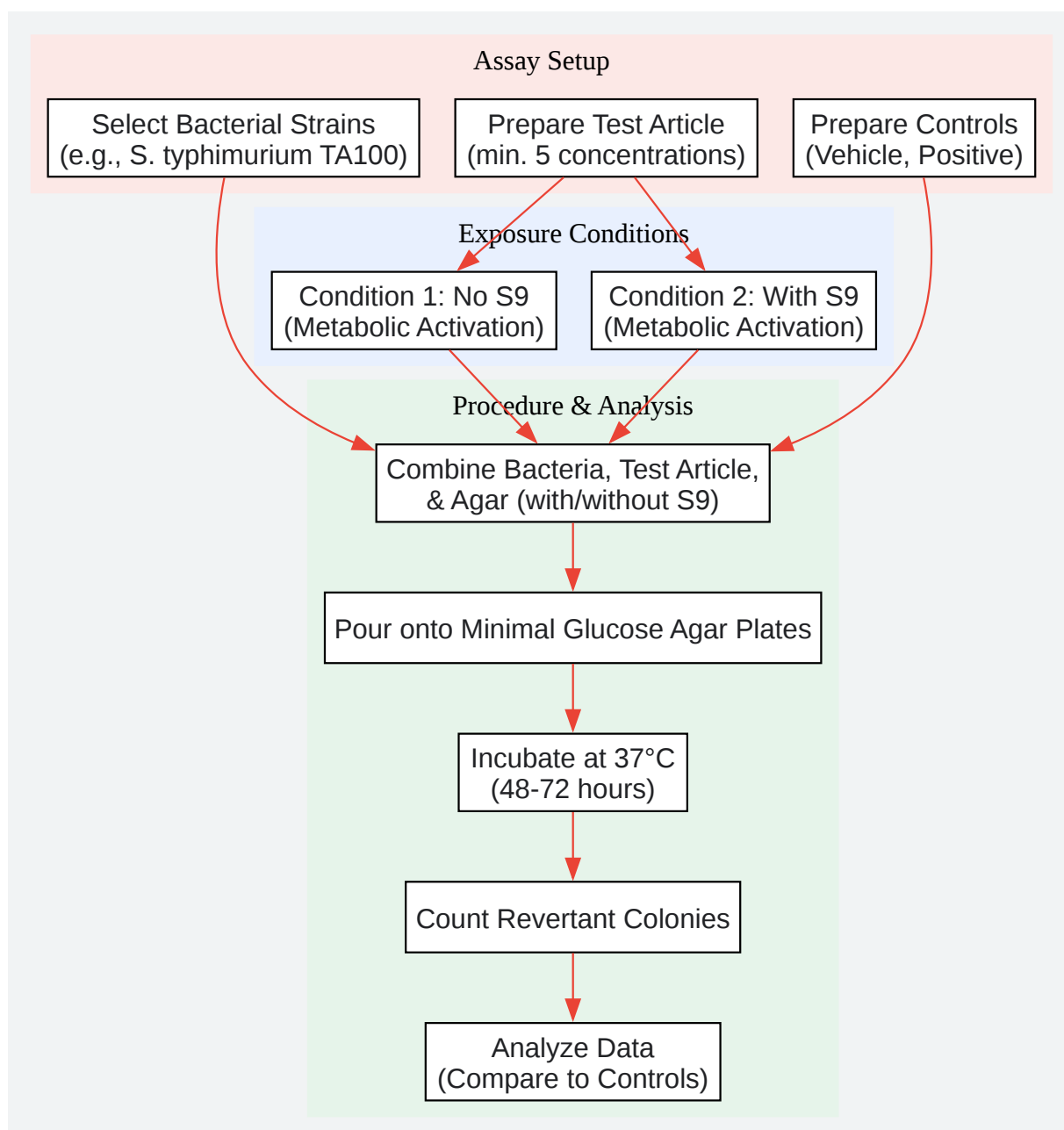
Genotoxicity assays are employed to detect direct or indirect damage to DNA caused by a chemical, which can lead to mutations and potentially cancer. DMHP has been evaluated in a battery of in vitro and in vivo tests. While it was not mutagenic in bacterial assays (Ames test), it has been reported to induce sister chromatid exchange and chromosomal aberrations in Chinese hamster ovary (CHO) cells in vitro.[2] Therefore, DMHP is considered to have genotoxic potential.[2]

Experimental Protocol: Bacterial Reverse Mutation (Ames) Test (OECD Guideline 471)

The Ames test is a cornerstone of genotoxicity screening.[9] Its rationale is to determine if a chemical can induce a reverse mutation in bacteria that have lost the ability to synthesize an essential amino acid (e.g., histidine in *Salmonella typhimurium*). A positive result indicates the chemical is a mutagen. The inclusion of a metabolic activation system (S9 fraction from rat liver) is a critical self-validating step, as it determines if the parent compound or its metabolites are the mutagenic agents.

- **Strain Selection:** At least five strains of bacteria are used, typically including *S. typhimurium* strains TA98, TA100, TA1535, TA1537, and *E. coli* strain WP2 uvrA(pKM101), to detect different types of mutations (frameshift vs. base-pair substitution).[10]
- **Dose Selection:** A preliminary cytotoxicity test is performed to determine a suitable concentration range. The main experiment uses at least five different concentrations of the test article.
- **Exposure:** The bacterial strains are exposed to the test article in the presence and absence of an exogenous metabolic activation system (S9 mix). This can be done using the plate incorporation or pre-incubation method.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Scoring:** The number of revertant colonies (colonies that have regained the ability to grow on the minimal media) is counted for each plate.

- Evaluation: The test is considered positive if a dose-related increase in the number of revertant colonies is observed, typically a two-fold or greater increase over the negative control.



[Click to download full resolution via product page](#)

Fig. 3: Workflow for the Bacterial Reverse Mutation (Ames) Test.

Carcinogenicity

Long-term carcinogenicity bioassays are the gold standard for evaluating the cancer-causing potential of a chemical. The National Toxicology Program (NTP) conducted two-year gavage studies of DMHP in rats and mice.^[11]

The results provided "clear evidence of carcinogenicity" in male F344/N rats, based on increased incidences of alveolar/bronchiolar adenomas or carcinomas and squamous cell neoplasms of the lung and forestomach.^[2] For female F344/N rats, there was "equivocal evidence of carcinogenicity."^[2] Importantly, there was "no evidence of carcinogenicity" in male or female B6C3F1 mice, indicating species-specific differences in susceptibility.^[2]

Species/Sex	Exposure	Findings	Conclusion	Source
Rat (Male)	200 mg/kg/day (gavage) for 103 weeks	Increased alveolar/bronchiolar neoplasms; squamous cell neoplasms of lung & forestomach	Clear Evidence	^[2]
Rat (Female)	100 mg/kg/day (gavage) for 103 weeks	Positive trend for alveolar/bronchiolar carcinoma	Equivocal Evidence	^[2]
Mouse (M/F)	Up to 200 mg/kg/day (gavage) for 103 weeks	No significant increase in neoplasms	No Evidence	^[2]

Reproductive and Developmental Toxicity

Data on the reproductive and developmental effects of DMHP are lacking. However, studies on the closely related compound, Dimethyl Methylphosphonate (DMMP), provide valuable

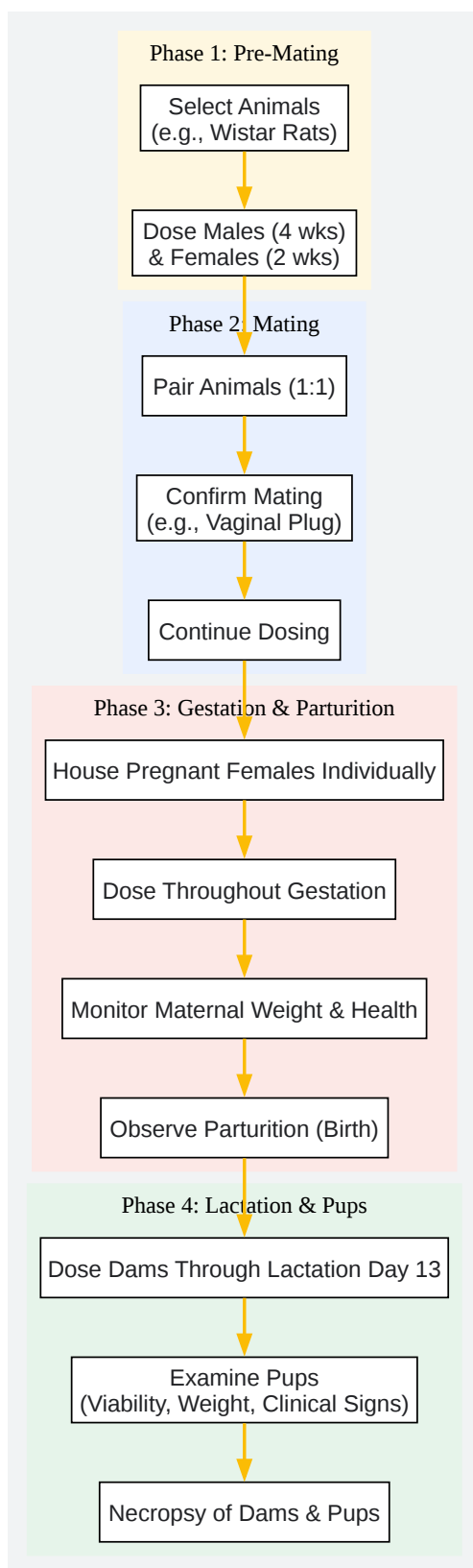
surrogate information.[6] These studies reveal that DMMP is a reproductive toxicant in male rats.

Subchronic gavage studies with DMMP in male F344 rats resulted in dose-related decreases in sperm count, sperm motility, and male fertility at all tested dose levels (250-2000 mg/kg).[6] Histological changes, including a lack of spermatogenesis and necrosis of cells in the spermatogenic tubules, were observed at the highest dose.[6]

Experimental Protocol: Reproduction/Developmental Toxicity Screening Test (OECD Guideline 421)

This screening test is designed to provide initial information on the potential effects of a chemical on reproductive performance, including gonadal function, mating, conception, and development of the offspring.[12] The causality of the protocol is to expose animals during critical periods of reproduction to unmask potential toxicants.[13]

- **Animal Pairing and Dosing:** Male and female rats (10 males and 12-13 females per dose group) are dosed for a period before mating, during mating, and for females, throughout gestation and lactation.[13] Males are typically dosed for 4 weeks and females for 2 weeks prior to mating.[13]
- **Mating:** Animals are paired for mating. The day of evidence of copulation is recorded.
- **Gestation and Lactation:** Pregnant females are housed individually. Observations include maternal weight gain, length of gestation, and any difficulties during birth (dystocia).
- **Offspring Evaluation:** Pups are examined for clinical signs, viability, and body weight. The number of live and dead pups is recorded.
- **Pathology:** At termination, parent animals and offspring are subjected to gross necropsy. Reproductive organs are weighed, and testes are examined histologically.
- **Endpoint Evaluation:** Key endpoints include fertility index, gestation length, number of implantation sites, and offspring survival and growth.[12]



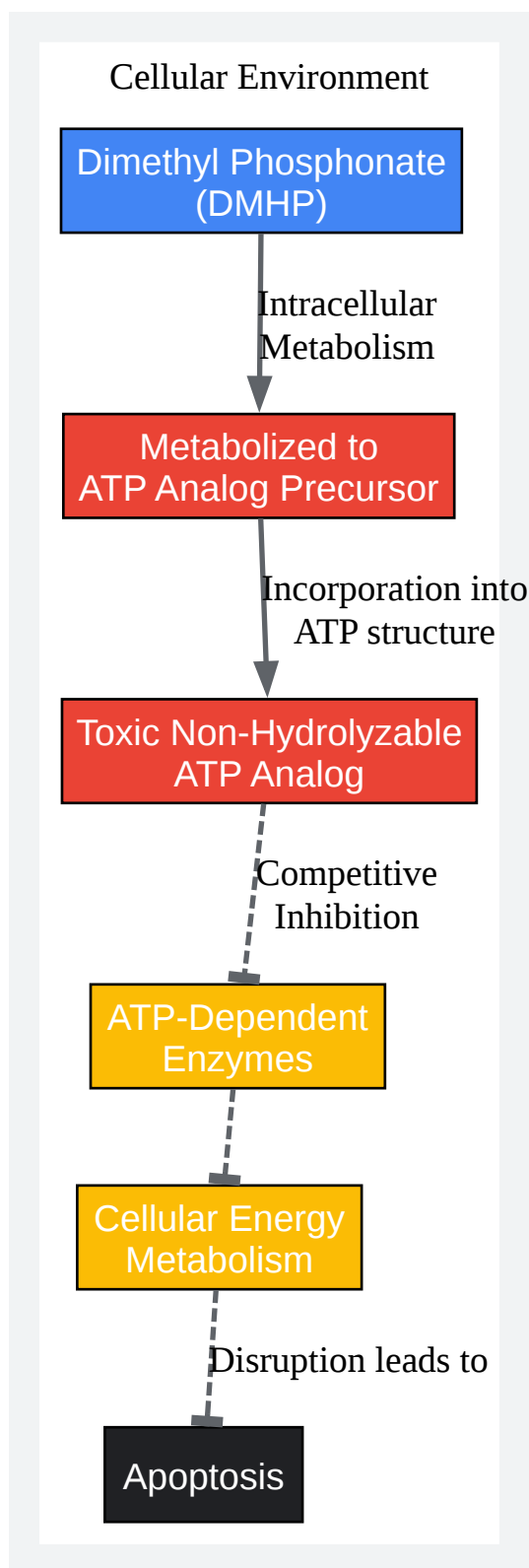
[Click to download full resolution via product page](#)

Fig. 4: Workflow for a Reproduction/Developmental Toxicity Screening Test.

Mechanism of Toxicity

The mechanism of toxicity for simple, non-nitrogen-containing phosphonates like DMHP differs from that of the more complex nitrogen-containing bisphosphonates. Instead of inhibiting the mevalonate pathway, these simpler compounds are thought to exert their toxicity after being metabolized within the cell.^[14]

They can be incorporated into non-hydrolyzable analogs of adenosine triphosphate (ATP). For example, they can be metabolized to compounds like adenosine-5'-(β,γ -dichloromethylene) triphosphate (AppCCl₂p). These ATP analogs are cytotoxic because they can compete with endogenous ATP, thereby inhibiting essential ATP-dependent intracellular enzymes and disrupting cellular energy metabolism, which can ultimately lead to apoptosis (programmed cell death).^[14]



[Click to download full resolution via product page](#)

Fig. 5: Proposed Mechanism of Toxicity for Non-Nitrogen Containing Phosphonates.

References

- National Center for Biotechnology Information. (n.d.). Organic Phosphonates - Toxicological Risks of Selected Flame-Retardant Chemicals. In-text citation:[2] URL: [\[Link\]](#)
- OECD SIDS. (2005). DIMETHYL PHOSPHONATE CAS N°: 868-85-9. UNEP Publications. In-text citation:[5] URL: [\[Link\]](#)
- Dunnick, J. K., Gupta, B. N., Harris, M. W., & Lamb, J. C. (1984). Reproductive toxicity of dimethyl methyl phosphonate (DMMP) in the male Fischer 344 rat. Toxicology and Applied Pharmacology, 72(3), 379–387. In-text citation:[6] URL: [\[Link\]](#)
- MDPI. (2020). The Cellular and Mitochondrial Consequences of Mevalonate Pathway Inhibition by Nitrogen-Containing Bisphosphonates: A Narrative Review. In-text citation:[14] URL: [\[Link\]](#)
- Wikipedia. (n.d.). Dimethyl methylphosphonate. In-text citation:[1] URL: [\[Link\]](#)
- National Toxicology Program. (1985). NTP technical report on the toxicology and carcinogenesis studies of dimethyl hydrogen phosphite (CAS no. 868-85-9) in F344/N rats and B6C3F 1 mice. In-text citation:[11] URL: [\[Link\]](#)
- Cheméo. (n.d.). Dimethyl phosphonate - Chemical & Physical Properties. In-text citation:[15] URL: [\[Link\]](#)
- StatPearls - NCBI Bookshelf. (2023). Bisphosphonate Toxicity. In-text citation:[16] URL: [\[Link\]](#)
- National Toxicology Program. (2015). OECD Test Guideline 421: Reproduction/Developmental Toxicity Screening Test. In-text citation:[12] URL: [\[Link\]](#)
- Eurofins Australia. (2024). The Ames Test or Bacterial Reverse Mutation Test. In-text citation:[9] URL: [\[Link\]](#)
- National Toxicology Program. (n.d.). TR-287: Dimethyl Hydrogen Phosphite (CASRN 868-85-9) in F344/N Rats and B6C3F1Mice (Gavage Studies). In-text citation:[17] URL: [\[Link\]](#)

- PubMed Central (PMC). (2024). Non-nitrogen-containing bisphosphonates and nitrogen-containing bisphosphonates for the treatment of atherosclerosis and vascular calcification: A meta-analysis. In-text citation:[18] URL: [\[Link\]](#)
- Vivotecnica. (n.d.). AMESplus1 - OECD 471 Bacterial Reverse Mutation Test + Confirmation Test. In-text citation: URL: [\[Link\]](#)
- ResearchGate. (2003). Evaluation of OECD screening tests 421 (reproduction/developmental toxicity screening test) and 422 (combined repeated dose toxicity study with the reproduction/developmental toxicity screening test). In-text citation:[19] URL: [\[Link\]](#)
- ResearchGate. (2012). Mechanisms of Phosphine Toxicity. In-text citation:[20] URL: [\[Link\]](#)
- NIB-GEN. (n.d.). Bacterial Reverse Mutation Assay or Ames assay (OECD 471). In-text citation: URL: [\[Link\]](#)
- The Joint Research Centre - European Union. (2022). Acute Toxicity. In-text citation:[7] URL: [\[Link\]](#)
- SlideShare. (2024). Reproductive Toxicity studies TG 421.pptx. In-text citation:[13] URL: [\[Link\]](#)
- HathiTrust Digital Library. (n.d.). NTP TOX - Catalog Record. In-text citation:[21] URL: [\[Link\]](#)
- Wikipedia. (n.d.). Phosphonate. In-text citation:[22] URL: [\[Link\]](#)
- Gentronix. (n.d.). OECD 471 Ames Test | Regulatory Genotoxicity Studies. In-text citation:[10] URL: [\[Link\]](#)
- PubMed. (2003). Evaluation of OECD screening tests 421 (reproduction/developmental toxicity screening test) and 422 (combined repeated dose toxicity study with the reproduction/developmental toxicity screening test). In-text citation:[23] URL: [\[Link\]](#)
- Pharmaffiliates. (n.d.). CAS No : 868-85-9 | Product Name : Dimethyl phosphonate. In-text citation:[3] URL: [\[Link\]](#)

- Academia.edu. (n.d.). (PDF) OECD GUIDELINES FOR ACUTE ORAL TOXICITY STUDIES: AN OVERVIEW. In-text citation:[8] URL: [\[Link\]](#)
- National Toxicology Program. (n.d.). NTP Technical Report on the Toxicology and Carcinogenesis Studies of 2,3 Butanedione (CASRN 431-03-8) in Wistar Han [Cr]. In-text citation:[24] URL: [\[Link\]](#)
- CPT Labs. (n.d.). Ames Mutagenicity Testing (OECD 471). In-text citation: URL: [\[Link\]](#)
- National Institutes of Health. (n.d.). NTP technical report on the toxicology and carcinogenesis studies of dimethyl methylphosphonate (CAS no. 756-79-6) in F344/N rats and B6C31 mice (gavage studies). In-text citation:[25] URL: [\[Link\]](#)
- New York University. (n.d.). Test No. 401: Acute Oral Toxicity. In-text citation:[26] URL: [\[Link\]](#)
- Academia.edu. (n.d.). (PDF) OECD GUIDELINE FOR TESTING OF CHEMICALS Acute Oral Toxicity – Acute Toxic Class Method. In-text citation:[27] URL: [\[Link\]](#)
- ResearchGate. (2016). Reproductive and developmental toxicity testing: Examination of the extended one-generation reproductive toxicity study guideline. In-text citation:[28] URL: [\[Link\]](#)reproductive_toxicity_study_guideline)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. hvpchemicals.oecd.org [hvpchemicals.oecd.org]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Dimethyl phosphite | 868-85-9 [chemicalbook.com]
- 5. Dimethyl methylphosphonate - Wikipedia [en.wikipedia.org]

- 6. Organic Phosphonates - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Acute Toxicity - Joint Research Centre - European Commission [joint-research-centre.ec.europa.eu]
- 8. researchgate.net [researchgate.net]
- 9. The Ames Test or Bacterial Reverse Mutation Test - Eurofins Scientific [eurofins.com.au]
- 10. OECD 471 Ames Test | Regulatory Genotoxicity Studies | Gentronix [gentronix.co.uk]
- 11. tricat.uni-trier.de [tricat.uni-trier.de]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. Reproductive Toxicity studies TG 421.pptx [slideshare.net]
- 14. The Cellular and Mitochondrial Consequences of Mevalonate Pathway Inhibition by Nitrogen-Containing Bisphosphonates: A Narrative Review | MDPI [mdpi.com]
- 15. Dimethyl phosphonate - Chemical & Physical Properties by Cheméo [chemeo.com]
- 16. Bisphosphonate Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 18. Non-nitrogen-containing bisphosphonates and nitrogen-containing bisphosphonates for the treatment of atherosclerosis and vascular calcification: A meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. catalog.hathitrust.org [catalog.hathitrust.org]
- 22. Phosphonate - Wikipedia [en.wikipedia.org]
- 23. Evaluation of OECD screening tests 421 (reproduction/developmental toxicity screening test) and 422 (combined repeated dose toxicity study with the reproduction/developmental toxicity screening test) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 25. catalog.nlm.nih.gov [catalog.nlm.nih.gov]
- 26. search.library.nyu.edu [search.library.nyu.edu]
- 27. (PDF) OECD GUIDELINE FOR TESTING OF CHEMICALS Acute Oral Toxicity – Acute Toxic Class Method [academia.edu]
- 28. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-Depth Technical Guide to the Toxicology of Dimethyl Phosphonates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b182288/docs#an-in-depth-technical-guide-to-the-toxicology-of-dimethyl-phosphonates\]](https://www.benchchem.com/product/b182288/docs#an-in-depth-technical-guide-to-the-toxicology-of-dimethyl-phosphonates)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)